

Essential Safety and Operational Guidance for 6-Chlorobenzofuran-2-carboxylic Acid

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Compound of Interest

Compound Name: 6-Chlorobenzofuran-2-carboxylic acid

Cat. No.: B154838

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For Immediate Reference: Researchers, scientists, and drug development professionals handling **6-Chlorobenzofuran-2-carboxylic acid** must adhere to stringent safety protocols due to its potential hazards. This document provides essential, immediate safety and logistical information, including operational and disposal plans.

Based on data for the closely related isomer, 5-Chlorobenzofuran-2-carboxylic acid, this compound is anticipated to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Handle this compound with the utmost care in a well-ventilated area, utilizing all prescribed personal protective equipment.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following table summarizes the required equipment for handling **6-Chlorobenzofuran-2-carboxylic acid**.

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Safety Goggles and Face Shield	Provides protection against splashes and airborne particles.[1][2]
Hands	Chemical-resistant gloves (Nitrile or Neoprene)	Protects against skin contact and irritation. Inspect gloves before each use.[3]
Body	Laboratory Coat or Chemical-resistant Apron	Prevents contamination of personal clothing.
Respiratory	NIOSH-approved Respirator (if dust is generated)	Use in poorly ventilated areas or when dust cannot be controlled.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid generating dust.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the handling area.[4]

Storage:

- Store in a tightly closed, properly labeled container.[1]
- Keep in a cool, dry, and well-ventilated place.[1][3]

- Store away from incompatible materials such as strong oxidizing agents.

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [3]

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE as outlined above.
- For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.[\[3\]](#)[\[4\]](#)
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with soap and water.

- For large spills, contact your institution's environmental health and safety department.

Disposal Plan

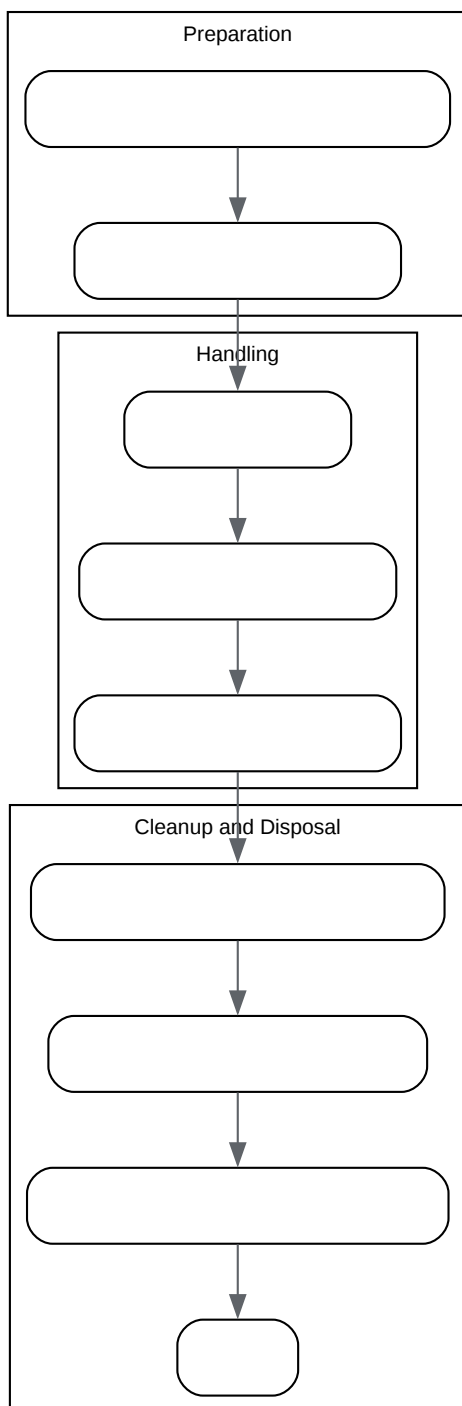
As a halogenated organic compound, **6-Chlorobenzofuran-2-carboxylic acid** and its contaminated waste must be disposed of as hazardous waste.

- Waste Collection: Collect all waste containing this compound in a designated, labeled, and sealed container.
- Waste Segregation: Do not mix with non-halogenated organic waste.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

Experimental Workflow

The following diagram outlines the standard workflow for handling **6-Chlorobenzofuran-2-carboxylic acid** in a laboratory setting.

Workflow for Handling 6-Chlorobenzofuran-2-carboxylic Acid



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Caption: Standard operational workflow for handling **6-Chlorobenzofuran-2-carboxylic acid**.

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